

solubility of phenazine methosulfate in different laboratory solvents

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Compound of Interest

Compound Name: Phenazine Methosulfate

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Solubility of Phenazine Methosulfate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **phenazine methosulfate** (PMS) in common laboratory solvents. The information is curated to assist in the preparation of stock solutions and experimental design, ensuring accuracy and reproducibility in research and development settings.

Quantitative Solubility Data

The solubility of **phenazine methosulfate** varies across different solvents. The following table summarizes the available quantitative data for easy comparison. It is important to note that factors such as temperature, pH, and the physical form of the solute can influence solubility.

Solvent	Reported Solubility	Conditions / Notes
Dimethyl Sulfoxide (DMSO)	~10 mg/mL[1][2], 20 mg/mL[3]	Sonication is recommended to achieve higher concentrations. [3]
Dimethylformamide (DMF)	~10 mg/mL[1][2]	
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL[1][2]	
Water	200 mg/mL[4][5], 100 mg/mL[6], 0.2 g/mL[5]	Requires sonication.[6] Solubility at 20°C is reported as 0.2 g/mL.[5]
Methanol	Soluble[7][8]	Quantitative data not specified.
Ethanol	Soluble[7]	Quantitative data not specified.
Benzene	Insoluble[7]	
Diethyl Ether	Insoluble[7]	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL[6]	
10% DMSO, 90% (20% SBE-β-CD in saline)	2.08 mg/mL[6]	Requires sonication.[6]

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of **phenazine methosulfate** in a laboratory setting. This method is based on the principle of saturation.

Materials:

- **Phenazine Methosulfate (PMS)**
- Solvent of interest (e.g., water, DMSO, ethanol)
- Analytical balance

- Vortex mixer
- Sonicator (optional, but recommended)
- Thermostatically controlled shaker or water bath
- Microcentrifuge
- Calibrated micropipettes
- Spectrophotometer or other suitable analytical instrument for quantification

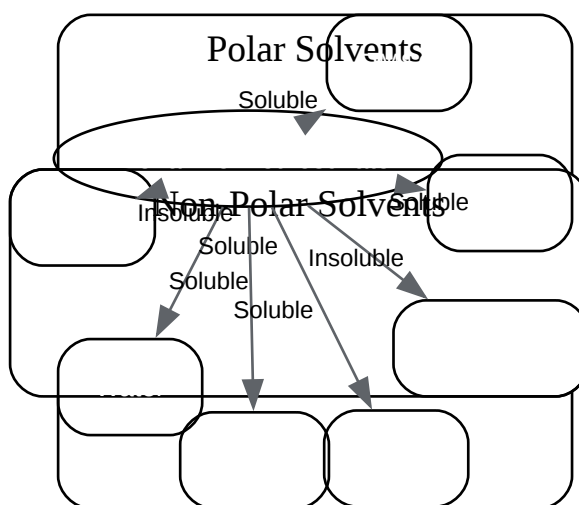
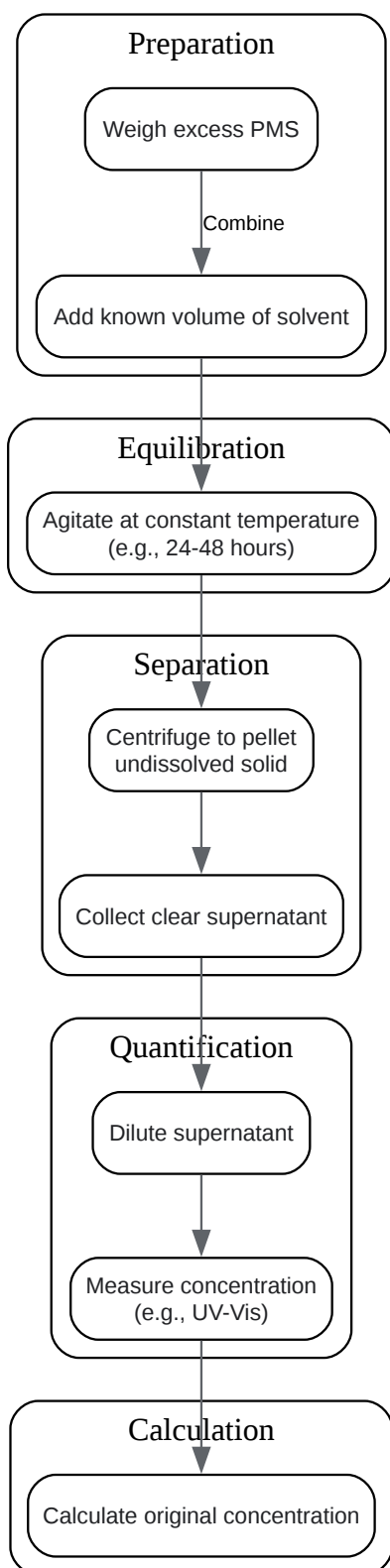
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of PMS to a known volume of the solvent in a series of vials. The goal is to have undissolved solid remaining.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25°C).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved PMS.
- Separation of Undissolved Solid:
 - After equilibration, carefully remove the vials and allow any undissolved solid to settle.
 - Centrifuge the samples at a high speed to pellet the remaining solid.
- Sample Dilution and Quantification:
 - Carefully withdraw a known volume of the clear supernatant without disturbing the pellet.

- Dilute the supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Quantify the concentration of PMS in the diluted sample using a validated analytical method, such as UV-Vis spectrophotometry.
- Calculation of Solubility:
 - Calculate the original concentration of PMS in the supernatant, taking into account the dilution factor. This value represents the solubility of PMS in the tested solvent at the specified temperature.

Visualizing Experimental and Logical Relationships

To further clarify the processes and concepts involved in determining and understanding the solubility of **phenazine methosulfate**, the following diagrams are provided.



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